

Application of Amantadine-d15 in Therapeutic Drug Monitoring (TDM)

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Compound of Interest

Compound Name: Amantadine-d15

Cat. No.: B586517

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Introduction

Amantadine is a medication used for the treatment of Parkinson's disease and drug-induced extrapyramidal reactions, and historically as an antiviral agent against influenza A.[1][2] Therapeutic Drug Monitoring (TDM) of amantadine is crucial for optimizing therapeutic outcomes and minimizing toxicity, particularly in patients with renal impairment, due to its narrow therapeutic window.[2] **Amantadine-d15**, a deuterated analog of amantadine, serves as an ideal internal standard (IS) for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use corrects for variability during sample preparation and instrumental analysis, ensuring high accuracy and precision.[3][4] This document provides detailed application notes and protocols for the quantification of amantadine in human plasma using **Amantadine-d15**.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of a validated LC-MS/MS method for the determination of amantadine in human plasma using **Amantadine-d15** as an internal standard.

Table 1: LC-MS/MS Method Parameters

Parameter	Value	Reference
Analytical Method	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	[3]
Internal Standard	Amantadine-d15	[3]
Linearity Range	50–1500 ng/mL	[3]
Lower Limit of Quantification (LLOQ)	50 ng/mL	[3]
Correlation Coefficient (r)	> 0.995	[3]

Table 2: Precision and Accuracy of the LC-MS³ Method

Quality Control Sample	Intra-day Precision (%)	Intra-day Accuracy (%)	Inter-day Precision (%)	Inter-day Accuracy (%)	Reference
Low Concentration	< 8.0	< 8.0	< 8.0	< 8.0	[3]
Medium Concentration	< 8.0	< 8.0	< 8.0	< 8.0	[3]
High Concentration	< 8.0	< 8.0	< 8.0	< 8.0	[3]

Table 3: Mass Spectrometry Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - MRM	Product Ion (m/z) - MS ³	Reference
Amantadine	152.2	135.3	107.4	[3]
Amantadine-d15 (IS)	167.0	150.3	118.1	[3]

Experimental Protocols

Sample Preparation: Protein Precipitation

This protocol describes a simple and rapid method for the extraction of amantadine and **Amantadine-d15** from human plasma.

Materials:

- Human plasma samples
- **Amantadine-d15** internal standard working solution
- Acetonitrile (ACN), HPLC grade
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Microcentrifuge

Procedure:

- Pipette 100 µL of human plasma into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the **Amantadine-d15** internal standard working solution.
- Add 300 µL of acetonitrile to precipitate plasma proteins.[5]
- Vortex the mixture for 1 minute to ensure thorough mixing.[4]

- Centrifuge the tubes at 13,000 rpm for 10 minutes to pellet the precipitated proteins.[\[4\]](#)
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Inject an aliquot of the supernatant into the LC-MS/MS system for analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

This protocol outlines the conditions for the chromatographic separation and mass spectrometric detection of amantadine and **Amantadine-d15**.

Instrumentation:

- Shimadzu Exion LC-20AD HPLC pump (or equivalent)[\[3\]](#)
- QTRAP 5500 mass spectrometer (or equivalent)[\[3\]](#)
- Agilent Poroshell 120 SB-C18 column (4.6 mm × 50 mm, 2.7 µm)[\[3\]](#)

Chromatographic Conditions:

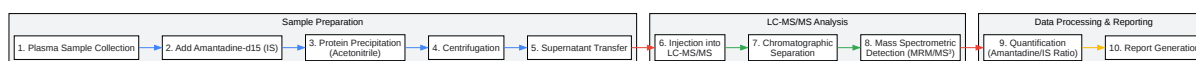
- Mobile Phase A: 0.1% Formic Acid in Water[\[3\]](#)
- Mobile Phase B: Acetonitrile[\[3\]](#)
- Elution: Isocratic[\[3\]](#)
- Composition: 70% Mobile Phase A, 30% Mobile Phase B[\[3\]](#)
- Flow Rate: 0.8 mL/min[\[3\]](#)
- Column Temperature: Ambient
- Injection Volume: 5 µL
- Total Run Time: 3 minutes[\[3\]](#)

Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM) or MS³[3]
- Collision Gas: Nitrogen
- Optimized Transitions: See Table 3 for precursor and product ions for amantadine and **Amantadine-d15**. [3]

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the therapeutic drug monitoring of amantadine using **Amantadine-d15** as an internal standard.



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Caption: Workflow for Amantadine TDM using LC-MS/MS.

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